

Prudent Disposal of Unc569: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Unc569*

Cat. No.: *B15544102*

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Disclaimer: Specific disposal instructions for **Unc569** are not readily available in public documentation. One supplier has noted that a Safety Data Sheet (SDS) is not required under Regulation (EC) No. 1907/2006 (REACH), which suggests the substance is not classified as hazardous. However, as a matter of prudent practice, all chemical reagents should be handled and disposed of with care. The following procedures are based on general best practices for the disposal of non-hazardous chemical waste in a laboratory setting. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and regulations before proceeding.

Unc569 is a potent, reversible, and ATP-competitive inhibitor of the Mer receptor tyrosine kinase.^[1] It is supplied as a beige powder or solid.^[1] Understanding its physical and chemical properties is essential for safe handling and disposal.

Unc569 Properties for Handling and Disposal

Property	Data	Source(s)
Physical Form	Beige Powder/Solid	
Storage Class	11 - Combustible Solids	
Solubility	DMSO: 0.2 mg/mL to 100 mg/mL DMF: 2.5 mg/mL Ethanol: 2 mg/mL Water: 2.5 mg/mL (with gentle warming)	
Storage	Store at 2-8°C. Following reconstitution, aliquot and freeze at -20°C. Stock solutions are stable for up to 6 months at -20°C.	

Experimental Protocols for Disposal

The following protocols provide a step-by-step guide for the disposal of **Unc569** in its various forms within a laboratory setting.

Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure you are wearing the appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Protocol 1: Disposal of Unused or Expired Solid Unc569

- Consult EHS: Confirm with your institution's EHS department that **Unc569** can be disposed of as non-hazardous solid chemical waste.

- **Containerization:** Place the vial containing the solid **Unc569** into a larger, sealable container clearly labeled "Non-Hazardous Chemical Waste for Disposal."
- **Labeling:** On the outer container, list the chemical name ("**Unc569**") and approximate quantity.
- **Waste Pickup:** Arrange for disposal through your institution's hazardous waste program. Do not dispose of solid chemicals in the regular trash.

Protocol 2: Disposal of Liquid Waste Containing **Unc569**

This protocol applies to solutions of **Unc569** in solvents like DMSO, DMF, or ethanol.

- **Waste Stream Identification:** Liquid waste containing **Unc569** should be collected as chemical waste. Do not pour solutions down the sink unless explicitly approved by your institution's EHS for non-hazardous, small-quantity aqueous solutions. Given the organic solvents used for **Unc569**, sink disposal is generally not appropriate.
- **Containerization:** Collect all liquid waste containing **Unc569** in a dedicated, compatible, and properly sealed waste container. The container should be clearly labeled "Hazardous Waste" or "Chemical Waste" as per your institution's policy.
- **Labeling:** The waste container must be labeled with the full chemical names of all constituents (e.g., "**Unc569**, Dimethyl Sulfoxide") and their approximate percentages.
- **Storage:** Store the sealed waste container in a designated satellite accumulation area until it is collected by EHS personnel.

Protocol 3: Decontamination and Disposal of Empty **Unc569** Vials

- **Initial Decontamination:** Rinse the empty vial three times with a solvent in which **Unc569** is soluble (e.g., DMSO or ethanol).
- **Rinsate Collection:** Collect the solvent rinsate in the appropriate liquid chemical waste container as described in Protocol 2.

- Final Cleaning: After the solvent rinse, wash the vial with soap and water.
- Disposal: Deface or remove the original label to prevent misidentification. The clean, triple-rinsed vial can typically be disposed of in a designated laboratory glass waste container.

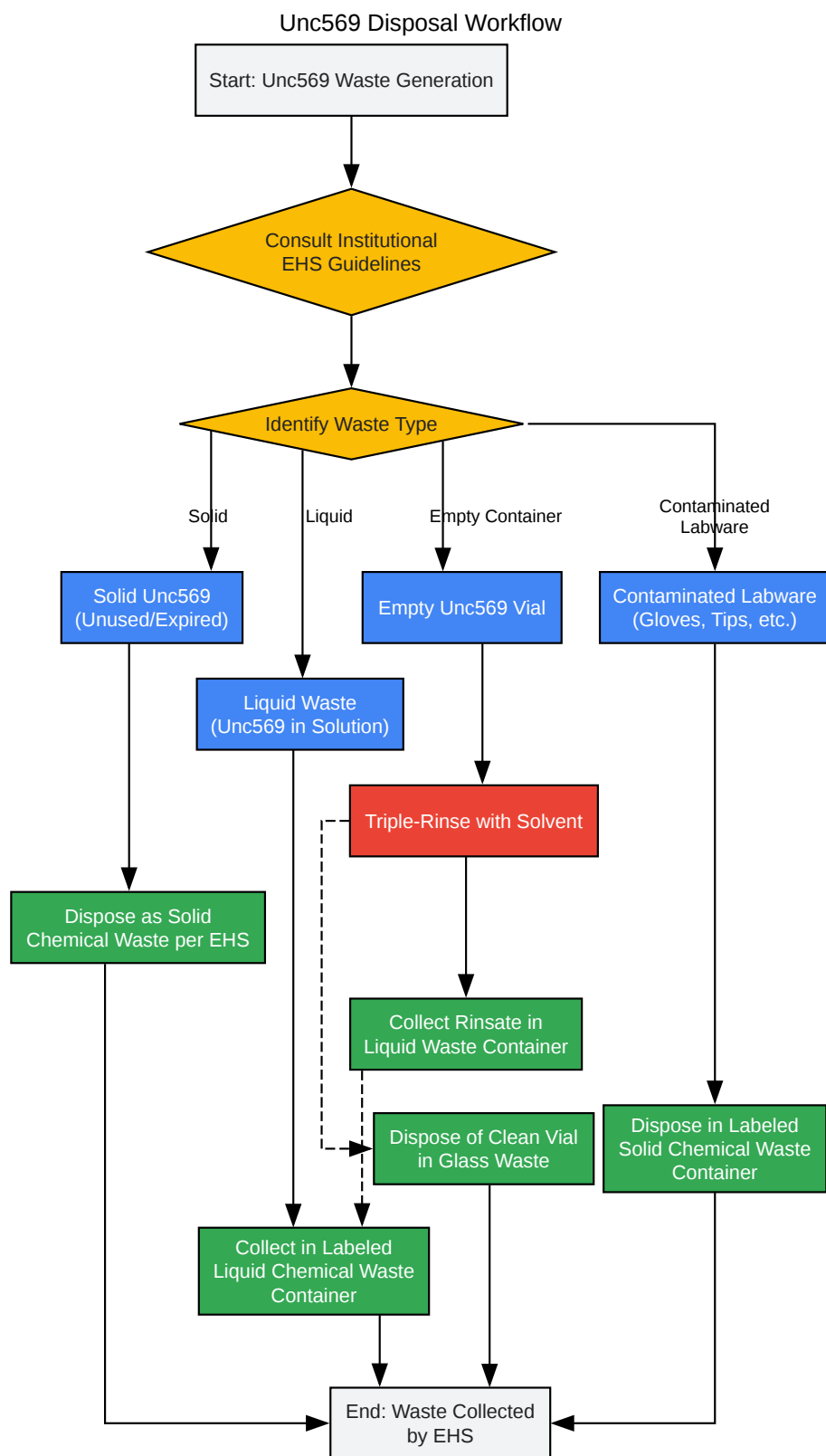
Protocol 4: Disposal of Contaminated Labware

Items such as gloves, pipette tips, and paper towels that have come into contact with **Unc569** should be disposed of as follows:

- Solid Waste Collection: Place all contaminated solid waste into a designated container lined with a plastic bag.
- Labeling: Label the container or bag as "Solid Chemical Waste" or as directed by your EHS department.
- Disposal: This waste should be disposed of through your institution's chemical waste stream, not in the regular or biohazardous trash.

Mandatory Visualization: Unc569 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Unc569** and associated materials in a laboratory setting.



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Caption: Workflow for the segregation and disposal of **Unc569** laboratory waste.

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References

- 1. merckmillipore.com [merckmillipore.com]
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